

# The Chemical Architecture of 10-Deoxymethymycin: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **10-Deoxymethymycin**

Cat. No.: **B15562650**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**10-Deoxymethymycin**, a macrolide antibiotic, represents a significant area of interest in the development of novel therapeutic agents. This technical guide provides an in-depth exploration of its chemical structure, drawing from key synthetic and analytical studies. We present a summary of its chemical identifiers, detailed experimental protocols for its synthesis and characterization, and a visualization of its mechanism of action. This document is intended to serve as a comprehensive resource for researchers engaged in the study and application of macrolide antibiotics.

## Core Chemical Structure and Identifiers

**10-Deoxymethymycin** is a 12-membered macrolide antibiotic. Its core structure consists of a lactone ring to which a desosamine sugar moiety is attached. The aglycone, known as 10-deoxymethynolide, is a key precursor in its synthesis.

Identifier	Value	Source
IUPAC Name	(3R,4S,5S,7R,9E,11R,12R)-4-[(2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyl-oxan-2-yl]oxy-12-ethyl-3,5,7,11-tetramethyl-1-oxacyclododec-9-ene-2,8-dione	PubChem
Molecular Formula	C25H43NO6	PubChem
SMILES	CC[C@H]1--INVALID-LINK--O1)C)O[C@H]2--INVALID-LINK--C)N(C)C)O)C)C">C@@HC	PubChem
InChI Key	DZGHWPQKGWXOHD-NHLONWFASA-N	PubChem
CAS Number	36826-66-1	MedchemExpress

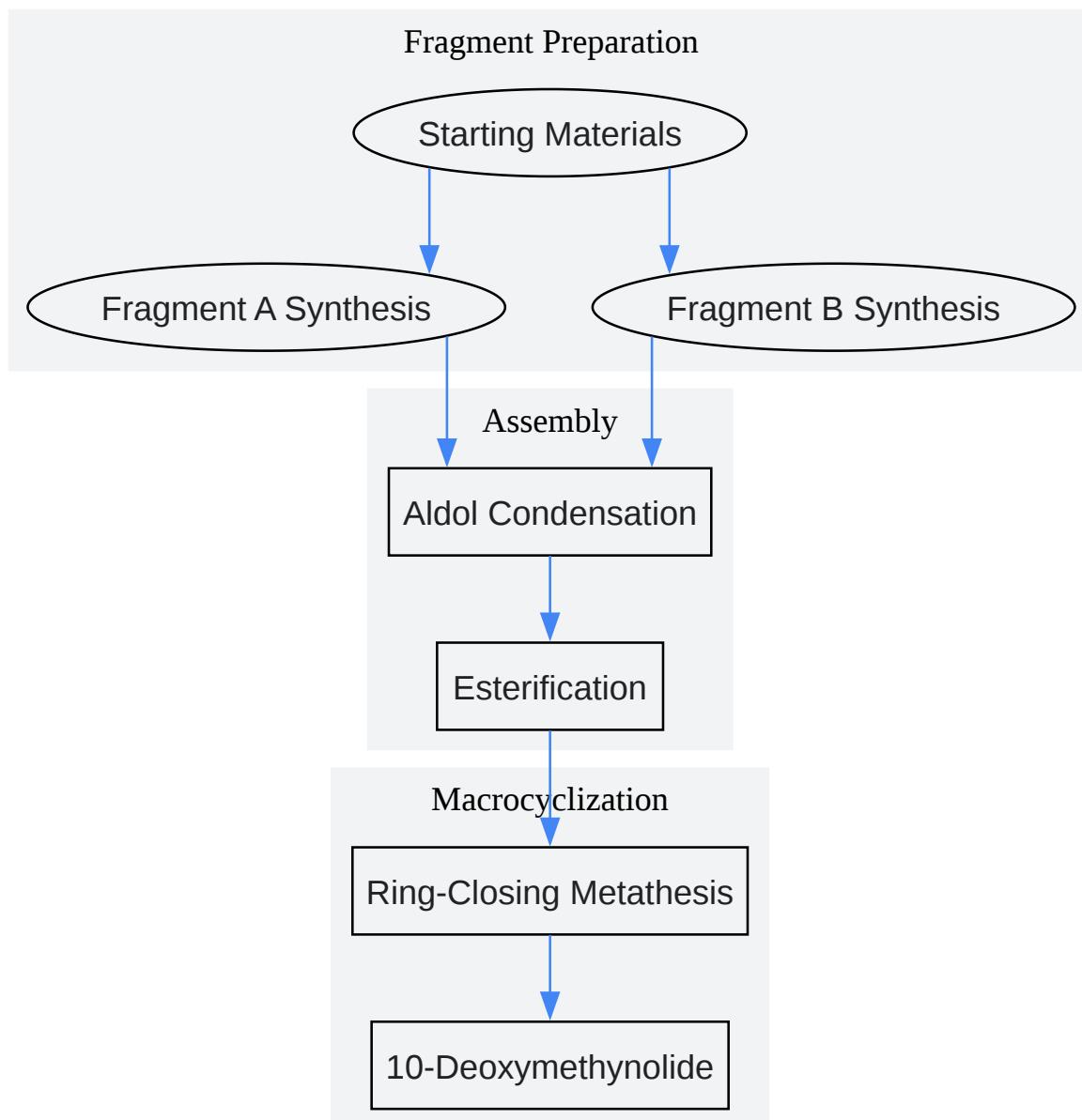
## Experimental Protocols

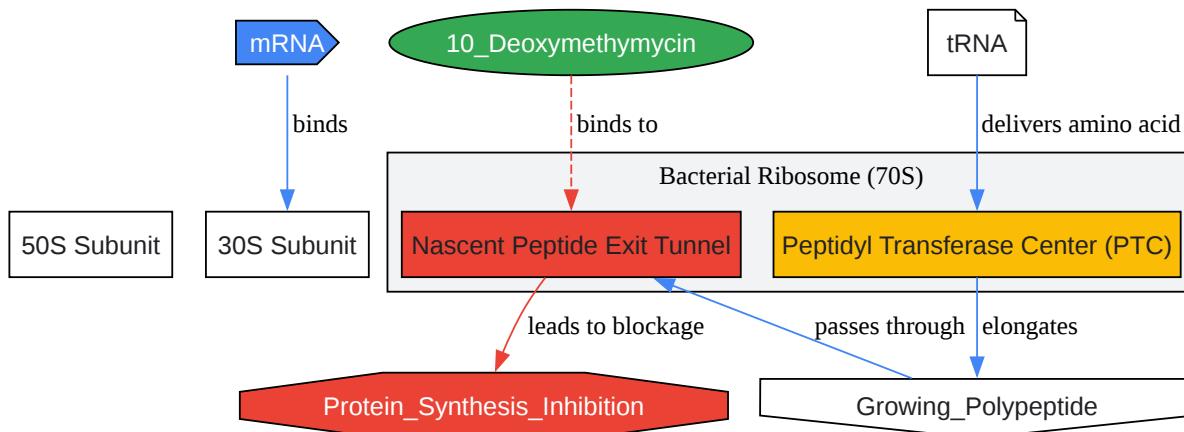
The structural elucidation and synthesis of **10-Deoxymethymycin** and its aglycone, 10-deoxymethynolide, have been described in detail in the scientific literature. The following protocols are based on the methodologies reported in the total synthesis by Xuan R, et al.

### Synthesis of 10-Deoxymethynolide

The total synthesis of 10-deoxymethynolide is a multi-step process involving the assembly of key fragments followed by macrocyclization. A crucial step in this synthesis is the ring-closing metathesis (RCM) reaction.

General Workflow for the Synthesis of 10-Deoxymethynolide:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Chemical Architecture of 10-Deoxymethymycin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15562650#exploring-the-chemical-structure-of-10-deoxymethymycin\]](https://www.benchchem.com/product/b15562650#exploring-the-chemical-structure-of-10-deoxymethymycin)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)